

Technical Guide: Spectroscopic Characterization of Sodium 2-Propanesulfonate Monohydrate

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Compound of Interest

Compound Name: Sodium 2-propanesulfonate
monohydrate

CAS No.: 304851-99-8

Cat. No.: B1593188

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Executive Summary

Sodium 2-propanesulfonate monohydrate (CAS: 5399-58-6) is a branched alkyl sulfonate salt widely employed as an ion-pairing reagent in High-Performance Liquid Chromatography (HPLC) for the analysis of basic drugs. Its structural integrity is critical for reproducible retention times. This guide provides the definitive spectroscopic fingerprints (NMR, IR, MS) required to validate the identity and purity of the compound, distinguishing it from its n-propyl isomer (sodium 1-propanesulfonate).

Chemical Identity & Properties

Property	Detail
Systematic Name	Sodium propane-2-sulfonate monohydrate
Synonyms	Sodium isopropylsulfonate; 2-Propanesulfonic acid sodium salt
CAS Number	5399-58-6 (Monohydrate/Salt)
Molecular Formula	
Molecular Weight	164.15 g/mol (Monohydrate); 146.14 g/mol (Anhydrous)
Structure	
Solubility	Highly soluble in water (); sparingly soluble in non-polar organic solvents.[1][2][3]

Spectroscopic Profile

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The

NMR spectrum in deuterium oxide (

) is the primary method for distinguishing the isopropyl isomer from the n-propyl isomer. The isopropyl group introduces a distinct septet splitting pattern for the methine proton, contrasting with the triplet/multiplet patterns of the linear chain.

NMR Data (

, 400 MHz)

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Fragment
1.30 – 1.35	Doublet (Hz)	6H	Methyl protons	
3.05 – 3.15	Septet (Hz)	1H	Methine proton	
4.79	Singlet (Broad)	--	Solvent Residual	/ (Exchangeable)

Interpretation:

- The Doublet (1.3 ppm): Corresponds to the six equivalent protons of the two methyl groups. The doublet arises from coupling to the single adjacent methine proton.
- The Septet (3.1 ppm): The methine proton is deshielded by the electron-withdrawing sulfonate group (). It splits into a septet ($n+1$ rule, 6 neighboring protons + 1 = 7 peaks).
- Differentiation: The n-propyl isomer (Sodium 1-propanesulfonate) would show three distinct signals: a triplet (methyl), a multiplet (methylene), and a triplet (alpha-methylene), which is clearly distinct from the isopropyl pattern.

NMR Data (

, 100 MHz)

Chemical Shift (, ppm)	Assignment	Note
17.5 – 18.5	Methyl Carbons ()	Two equivalent carbons.
53.0 – 55.0	Methine Carbon ()	Deshielded by the sulfonate group.

B. Infrared Spectroscopy (FT-IR)

IR analysis confirms the presence of the sulfonate head group and the water of hydration. The spectrum is typically acquired using a KBr pellet or ATR (Attenuated Total Reflectance).

Characteristic Absorption Bands

Wavenumber ()	Intensity	Vibrational Mode	Functional Group
3400 – 3550	Broad, Medium	O-H Stretch	Water of Hydration ()
2970 – 2990	Medium	C-H Stretch (Asym)	Methyl Group ()
1170 – 1210	Strong	Stretch (Asym)	Sulfonate ()
1040 – 1060	Strong	Stretch (Sym)	Sulfonate ()
600 – 650	Medium	C-S Stretch	Carbon-Sulfur Bond

Diagnostic Value: The broad band at ~3450

confirms the monohydrate state. If the sample is anhydrous, this band will be significantly diminished or absent (depending on hygroscopicity).

C. Mass Spectrometry (MS)

Electrospray Ionization (ESI) in Negative Ion Mode is the standard for sulfonate salts, as the anion is pre-charged in solution.

MS Data (ESI- / Direct Infusion)

m/z Value	Ion Species	Description
123.0		Molecular anion (). Base peak.
269.0		Dimer cluster ().

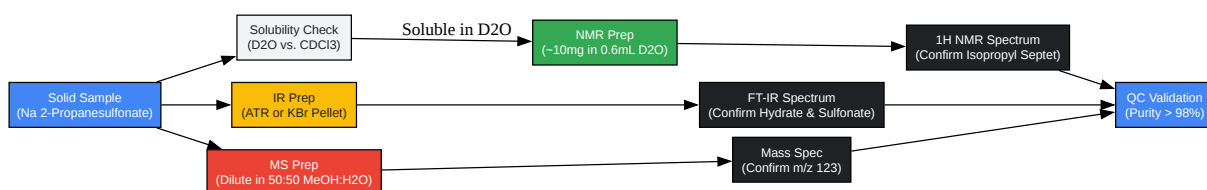
Note: In Positive Ion Mode (

), you may observe sodium adducts such as

m/z, but sensitivity is generally lower than in negative mode.

Experimental Workflow & Quality Control

The following workflow ensures data integrity when characterizing this reagent.



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Figure 1: Analytical workflow for the structural validation of **Sodium 2-Propanesulfonate Monohydrate**.

Protocol Notes:

- Solvent Choice: Always use

for NMR. The salt is insoluble in

, which will result in a blank spectrum.

- Water Reference: In

, the HDO peak appears at ~4.79 ppm. This can shift with temperature and pH.[4][5] Do not confuse it with the sample signals.

- Drying: If the water content (integration of OH in IR or TGA) is critical, dry the sample at 105°C, but note that the monohydrate is the stable commercial form.

References

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- [To cite this document: BenchChem. \[Technical Guide: Spectroscopic Characterization of Sodium 2-Propanesulfonate Monohydrate\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1593188/docs#technical-guide-spectroscopic-characterization-of-sodium-2-propanesulfonate-monohydrate\]](#)

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